

# Application Notes and Protocols for Preparing MM3122 Working Solutions in PBS

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## Compound of Interest

Compound Name: MM3122

Cat. No.: B15567103

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## Introduction

**MM3122** is a potent and selective small molecule inhibitor of host cell serine proteases, including Transmembrane Protease, Serine 2 (TMPRSS2), matriptase, and hepsin.[1][2][3] These proteases are crucial for the entry of various viruses, including SARS-CoV-2, into host cells.[3][4][5] By inhibiting these proteases, **MM3122** effectively blocks viral uptake and replication.[1][2][6] These application notes provide detailed protocols for the preparation of **MM3122** working solutions in Phosphate-Buffered Saline (PBS) for both in vivo and in vitro studies.

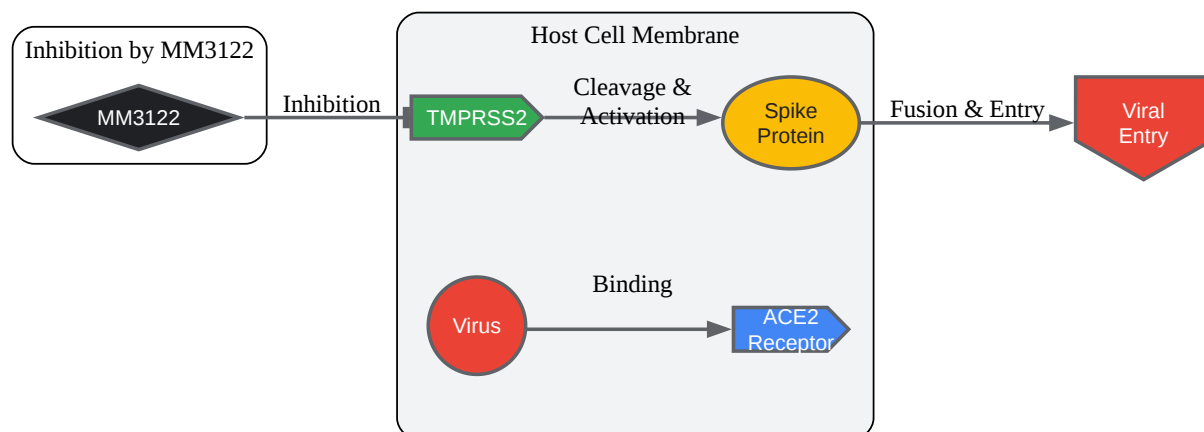
## MM3122 Properties

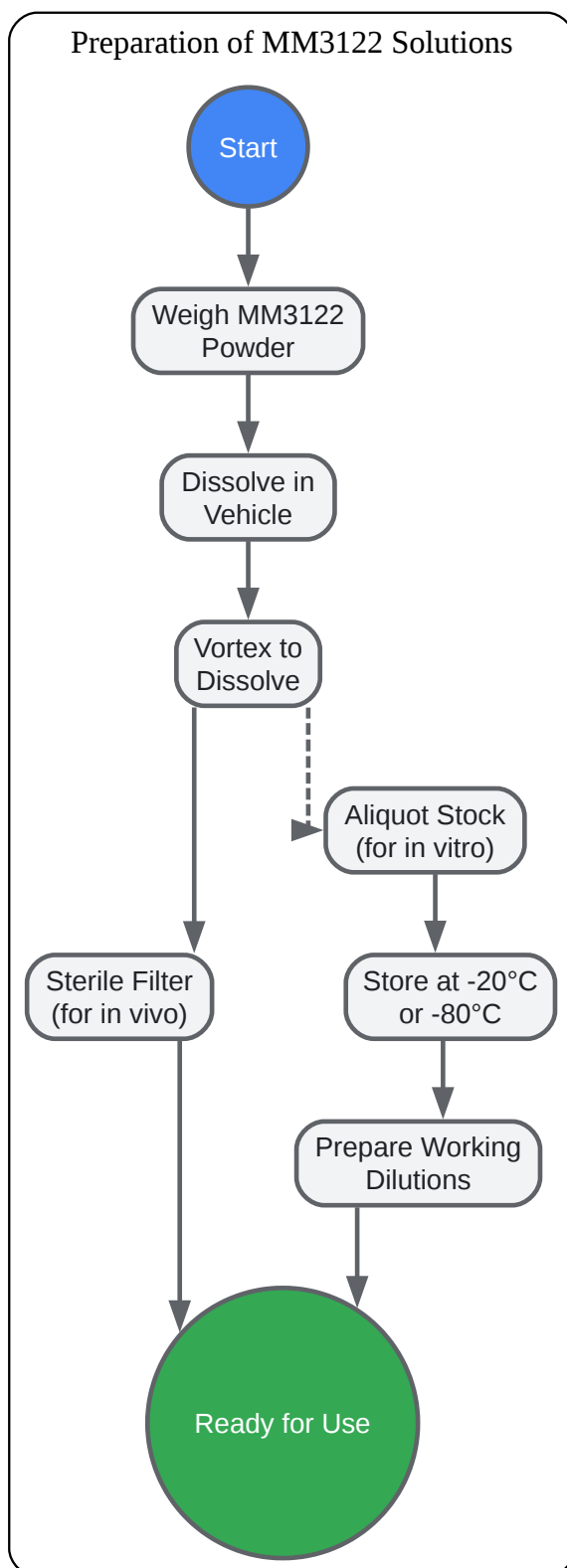
A summary of the key properties of **MM3122** is provided in the table below.

| Property             | Value                               | Reference           |
|----------------------|-------------------------------------|---------------------|
| Molecular Weight     | 665.76 g/mol                        | <a href="#">[1]</a> |
| Appearance           | Solid, white to off-white powder    | <a href="#">[1]</a> |
| Solubility           | Highly soluble in DMSO (125 mg/mL)  | <a href="#">[1]</a> |
| Storage (Powder)     | 3 years at -20°C, 2 years at 4°C    | <a href="#">[1]</a> |
| Storage (in Solvent) | 6 months at -80°C, 1 month at -20°C | <a href="#">[1]</a> |

## Mechanism of Action: Inhibition of Viral Entry

**MM3122** targets host cell proteases, such as TMPRSS2, that are hijacked by viruses like SARS-CoV-2 to cleave and activate their spike proteins, a necessary step for viral fusion with the host cell membrane. By inhibiting these proteases, **MM3122** prevents viral entry and subsequent replication.





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## References

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